

An In-depth Technical Guide to the Physical Properties of Thiophene-2-ethylamine

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Compound of Interest

Compound Name: Thiophene-2-ethylamine

Cat. No.: B7724666

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This technical guide provides a comprehensive overview of the core physical properties of **Thiophene-2-ethylamine**, a versatile heterocyclic amine of significant interest in medicinal chemistry and materials science. This document offers a detailed summary of its boiling point and density, complete with representative experimental protocols for their determination. Furthermore, a logical workflow for a common application of this compound, the functionalization of multi-walled carbon nanotubes, is visually represented.

Core Physical Properties of Thiophene-2-ethylamine

Thiophene-2-ethylamine is a colorless to pale yellow liquid with a chemical formula of C_6H_9NS .^[1] It is recognized as a valuable building block in the synthesis of various pharmaceuticals and agrochemicals. The physical characteristics of this compound are crucial for its handling, reaction optimization, and application development.

The key physical properties of **Thiophene-2-ethylamine** are summarized in the table below:

Physical Property	Value	Conditions
Boiling Point	200-201 °C[2][3][4][5]	at 750 mmHg
	201-202 °C[6]	
Density	1.087 g/mL[2][3][4][5]	at 25 °C
	1.08 - 1.09 g/cm ³	at 15 °C

Experimental Protocols for Physical Property Determination

The following sections detail representative methodologies for the experimental determination of the boiling point and density of organic liquids such as **Thiophene-2-ethylamine**.

Boiling Point Determination by the Capillary Method

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for determining the boiling point of a small quantity of liquid is the capillary tube method.

Materials:

- Thiele tube or similar heating apparatus (e.g., aluminum block)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Sample of **Thiophene-2-ethylamine**
- Heat source (e.g., Bunsen burner or heating mantle)

Procedure:

- A small amount of **Thiophene-2-ethylamine** is placed into the fusion tube.

- A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the liquid.
- The fusion tube is attached to a thermometer, ensuring the bottom of the tube is level with the thermometer bulb.
- The entire assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil) or an aluminum heating block.
- The apparatus is heated slowly and uniformly.
- As the temperature rises, air trapped in the capillary tube will slowly escape.
- When the boiling point of the liquid is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is then removed, and the liquid is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Density Determination by the Pycnometer Method

The density of a substance is its mass per unit volume. A pycnometer, a flask with a specific, accurately known volume, is commonly used for the precise determination of the density of liquids.

Materials:

- Pycnometer (specific gravity bottle)
- Analytical balance
- Thermometer
- Sample of **Thiophene-2-ethylamine**
- Distilled water

- Acetone (for cleaning and drying)

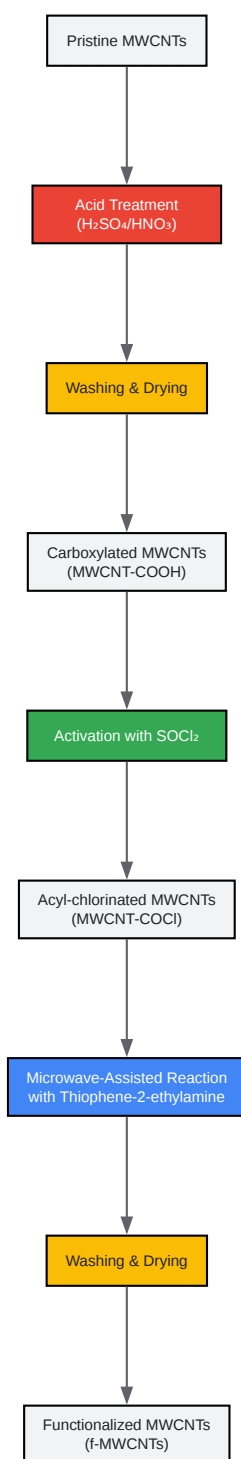
Procedure:

- The pycnometer is thoroughly cleaned with distilled water, then acetone, and dried completely.
- The mass of the empty, dry pycnometer (m_1) is accurately measured using an analytical balance.
- The pycnometer is filled with distilled water of a known temperature, ensuring no air bubbles are trapped. The stopper is inserted, and any excess water is carefully wiped from the outside.
- The mass of the pycnometer filled with water (m_2) is measured.
- The pycnometer is emptied, cleaned, and thoroughly dried.
- The pycnometer is then filled with **Thiophene-2-ethylamine** at the same temperature as the water, and its mass (m_3) is measured.
- The density of water (ρ_{water}) at the experimental temperature is obtained from standard tables.
- The density of **Thiophene-2-ethylamine** (ρ_{sample}) is calculated using the following formula:

$$\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$$

Application Workflow: Functionalization of Multi-Walled Carbon Nanotubes

Thiophene-2-ethylamine is utilized in materials science for the functionalization of multi-walled carbon nanotubes (MWCNTs). This process modifies the surface properties of the nanotubes, enhancing their dispersibility and allowing for further chemical modifications. A representative workflow for the microwave-assisted functionalization of MWCNTs is depicted below.



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Microwave-Assisted Functionalization of MWCNTs.

This diagram illustrates a common multi-step process for the covalent functionalization of MWCNTs. Initially, pristine MWCNTs undergo an acid treatment to introduce carboxylic acid

groups onto their surface. These carboxylated nanotubes are then activated, typically by conversion to acyl chlorides, to enhance their reactivity. The subsequent reaction with **Thiophene-2-ethylamine**, often accelerated by microwave irradiation, results in the formation of amide linkages, covalently attaching the thiophene moiety to the nanotube surface. Each chemical transformation is followed by washing and drying steps to purify the intermediate and final products.

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